

4-Bromo-2-methoxy-6-methylaniline safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-6-methylaniline

Cat. No.: B1311259

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Technical Guide: Safety and Handling of 4-Bromo-2-methoxy-6-methylaniline

Disclaimer: No specific Safety Data Sheet (SDS) for **4-Bromo-2-methoxy-6-methylaniline** (CAS No. 348169-39-1) is publicly available. This guide is compiled from data on structurally analogous compounds and should be used as a reference for trained professionals. A thorough risk assessment should be conducted before handling this chemical.

This technical guide provides a comprehensive overview of the safety and handling precautions for **4-Bromo-2-methoxy-6-methylaniline**, aimed at researchers, scientists, and professionals in drug development. The information is extrapolated from the safety data of closely related chemical analogs.

Hazard Identification and Classification

Based on analogous compounds, **4-Bromo-2-methoxy-6-methylaniline** is anticipated to be harmful if swallowed, in contact with skin, or if inhaled. It is also expected to cause skin and serious eye irritation, and may cause respiratory irritation.

Table 1: GHS Hazard Classification of Analogous Compounds

Compound Name	GHS Hazard Statements
4-Bromo-2-methoxyaniline	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction), H411 (Toxic to aquatic life with long lasting effects)[1]
4-Bromo-2-methylaniline	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled)[2]
4-Bromo-N,N-dimethylaniline	H302 + H312 + H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation)
2,6-Dibromo-p-toluidine	Harmful if swallowed, Harmful in contact with skin, Causes skin irritation, Causes serious eye irritation, Harmful if inhaled, May cause respiratory irritation[3]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **4-Bromo-2-methoxy-6-methylaniline** and its analogs.

Table 2: Physical and Chemical Properties

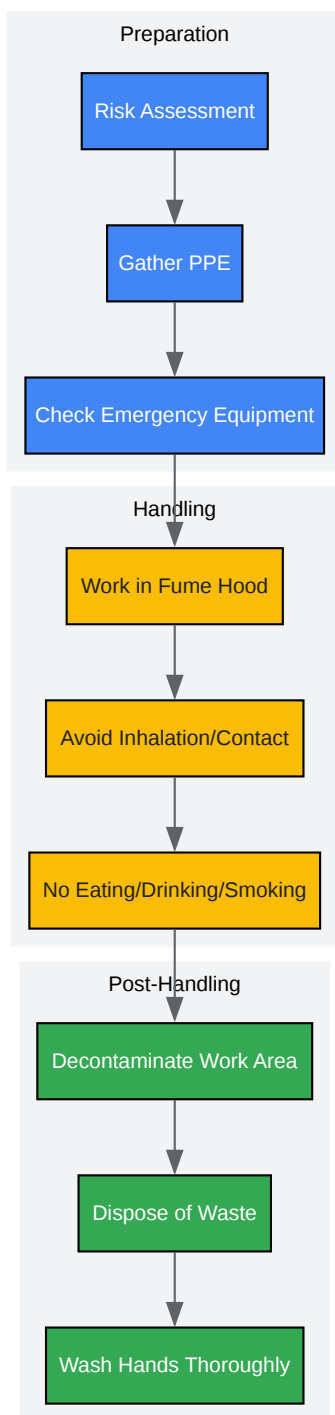
Property	4-Bromo-2-methoxy-6-methylaniline	4-Bromo-2-methoxyaniline	4-Bromo-2-methylaniline	4-Bromo-N,N-dimethylaniline
CAS Number	348169-39-1[4]	59557-91-4[1]	583-75-5[2]	586-77-6
Molecular Formula	C ₈ H ₁₀ BrNO	C ₇ H ₈ BrNO[1]	C ₇ H ₈ BrN[2]	C ₈ H ₁₀ BrN
Molecular Weight	216.08 g/mol	202.05 g/mol [1]	186.05 g/mol [2]	200.08 g/mol
Appearance	Not specified	White to light gray to light yellow powder to crystal	Red brown powder solid	Not specified
Melting Point	Not specified	57.0 to 61.0 °C	57-59 °C	52 - 54 °C
Boiling Point	Not specified	Not specified	240 °C[5]	264 °C
Solubility	Not specified	Soluble in Methanol	Not specified	Not specified

Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Safe Handling Protocol

A logical workflow for handling aromatic amines like **4-Bromo-2-methoxy-6-methylaniline** is essential.



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Caption: Workflow for Safe Handling of Aromatic Amines.

Storage Conditions

Store in a tightly closed container in a cool, dry, and well-ventilated area.^[6] Keep away from incompatible materials such as strong oxidizing agents.

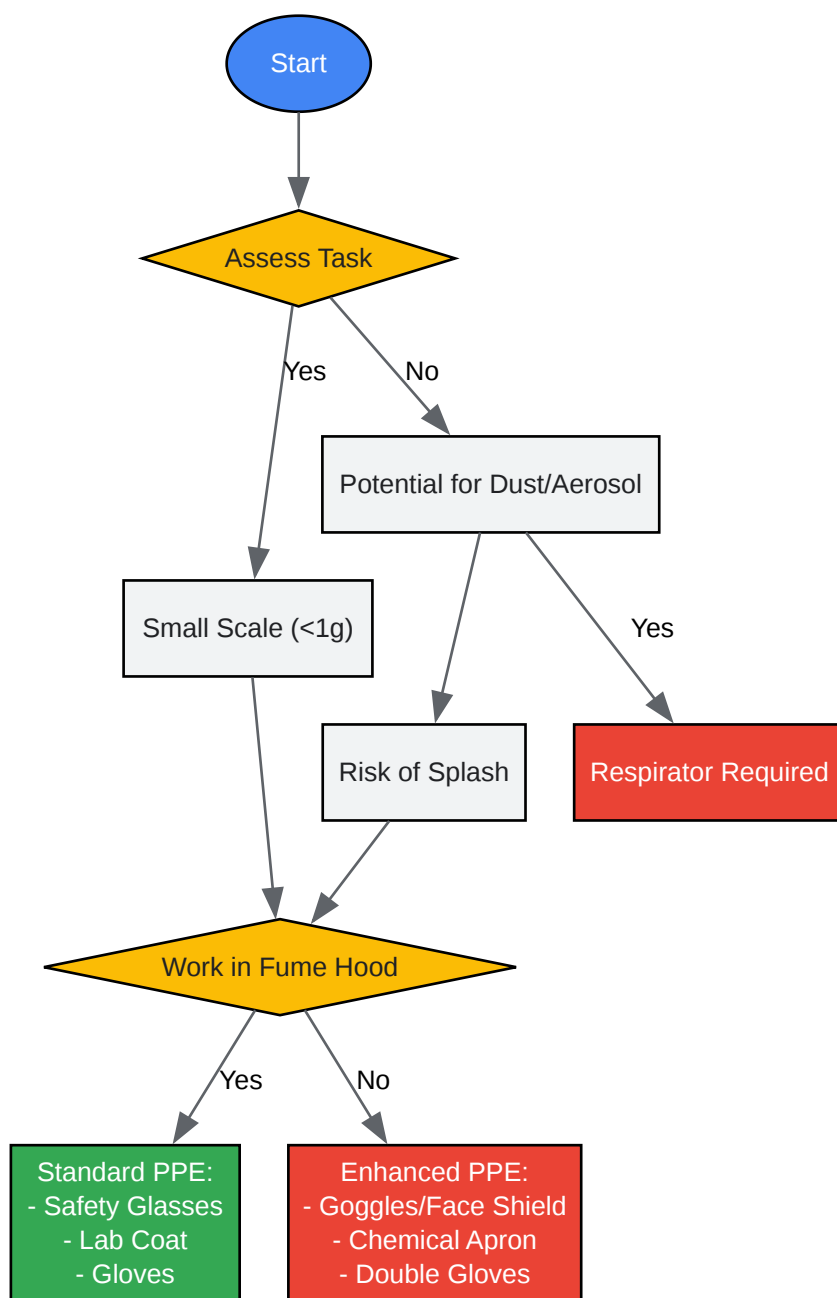
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses with side shields. ^[7]	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and absorption. Aromatic amines can be absorbed through the skin. ^[7]
Skin and Body Protection	Flame-resistant lab coat worn over personal clothing.	Protects skin from accidental spills. ^[7]
Respiratory Protection	Use in a certified chemical fume hood. If not sufficient, a NIOSH/MSHA approved respirator may be necessary. ^[7]	Prevents inhalation of dust or aerosols.

The following diagram illustrates the decision-making process for PPE selection.



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Caption: PPE Selection Workflow for Handling Aromatic Amines.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration.[3]
Skin Contact	Immediately wash with plenty of soap and water while removing all contaminated clothing and shoes.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3]
Ingestion	Do NOT induce vomiting. Clean mouth with water.[3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area. Wear appropriate PPE as outlined in Section 4. Ensure adequate ventilation. Avoid breathing dust.
- Environmental Precautions: Prevent entry into drains, surface water, or groundwater.[8]
- Methods for Cleaning Up: For dry spills, sweep up or vacuum the material and place it in a sealed container for disposal. Avoid generating dust.[9] For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[8]

Toxicological Information

Specific toxicological data for **4-Bromo-2-methoxy-6-methylaniline** is not available. The information below is based on analogous compounds.

Table 5: Summary of Toxicological Hazards of Analogs

Hazard	Description
Acute Toxicity	Harmful if swallowed, by skin contact, or by inhalation.[7]
Skin Corrosion/Irritation	Causes skin irritation.[6]
Serious Eye Damage/Irritation	Causes serious eye irritation.[6]
Respiratory or Skin Sensitization	May cause an allergic skin reaction.[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[6]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.[6]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow product to reach sewage system.

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